

Oxime V vs sucrose sweetness potency

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Compound Focus: Oxime V

CAS No.: 59691-20-2

Cat. No.: S633908

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Sweetness Potency Comparison

The table below summarizes the key quantitative data available for **Oxime V**.

Sweetener Name	Reported Sweetness Potency (vs. Sucrose)	Additional Context
Oxime V	Approximately 450 times sweeter than sucrose [1]	Described as a low molecular weight aldoxime and an analogue of perillartine [1].
Perillartine	2000 times sweeter than sucrose [1]	The parent compound of Oxime V; its use is limited by bitterness and low water solubility [1].

Experimental Context and Gaps

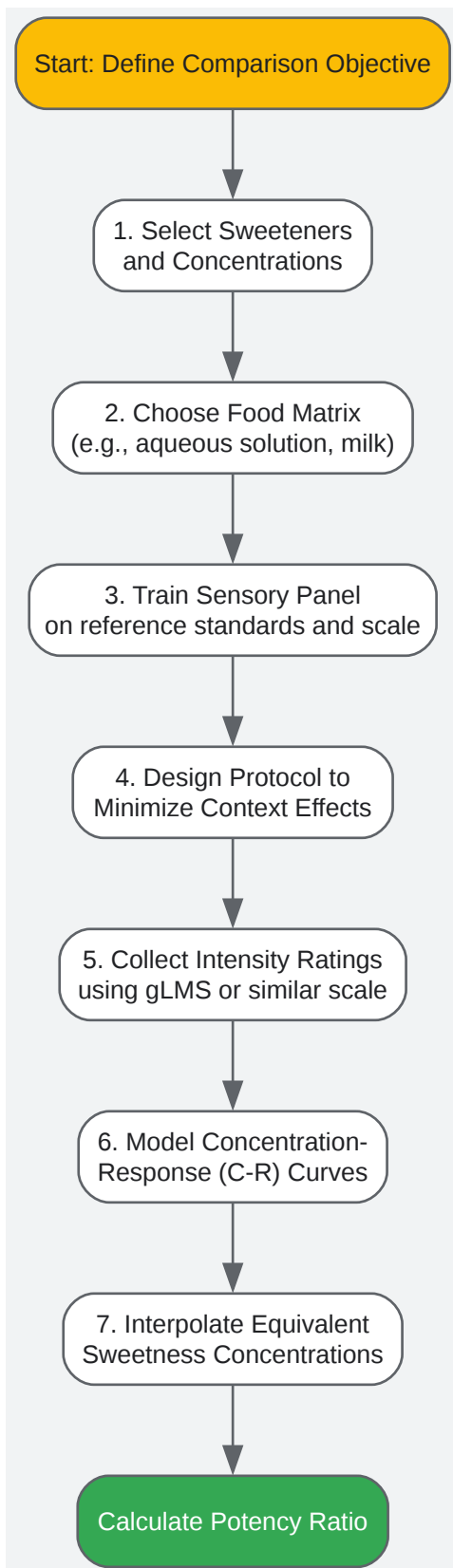
The core data on **Oxime V**'s sweetness potency comes from a patent document [1]. The patent states the potency but does not provide the detailed experimental methodology, such as the sensory evaluation protocol, concentration levels tested, or the panel size, which would be essential for a rigorous scientific comparison [1].

For a proper sensory evaluation, contemporary research suggests that modeling a **concentration-response (C-R) curve** in the target food system is crucial [2]. Accurate protocols must account for "context effects,"

where the judgment of sweetness intensity can be influenced by the other samples served in the same testing session [2]. The referenced patent does not specify if such measures were taken.

Conceptual Workflow for Sweetness Comparison

Based on general best practices in sensory science [2] [3], the diagram below outlines the key steps for establishing a reliable sweetness potency comparison, which could be applied to **Oxime V**.



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How to Proceed with Your Comparison Guide

Given the limited primary data on **Oxime V**, I suggest the following steps to create a more complete guide:

- **Acknowledge the Data Source:** Clearly state that the potency figure for **Oxime V** comes from a patent, which typically does not include full experimental details [1].
- **Contextualize with Other Sweeteners:** You could create a broader comparison table by including potency data for other common sweeteners (e.g., sucralose, aspartame, stevia) from established scientific literature [3] to provide a more comprehensive landscape.
- **Highlight the Analogue Relationship:** Emphasize that **Oxime V** is an analogue of perillartine, developed to improve upon the latter's low water solubility and bitterness [1]. This is a key point for researchers interested in structure-activity relationships.

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References

1. Chewing gum products containing perillartine and method ... [patents.google.com]
2. Optimal sensory evaluation protocol to model ... [sciencedirect.com]
3. A Comparison of Psychophysical Dose-Response ... [pmc.ncbi.nlm.nih.gov]

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